Application Note: Comprehensive Characterization of N-(2-Methyl-4-nitronaphthalen-1-yl)acetamide

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Compound of Interest

Compound Name:	*n-(2-Methyl-4-nitronaphthalen-1-yl)acetamide*
CAS No.:	*13615-36-6*
Cat. No.:	*B169339*

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Abstract

This application note provides a detailed guide to the analytical techniques for the comprehensive characterization of **N-(2-Methyl-4-nitronaphthalen-1-yl)acetamide**, a key intermediate in various synthetic pathways. The protocols outlined herein are designed to ensure the structural elucidation, purity assessment, and quality control of this compound, employing a multi-technique approach. We will delve into the principles and practical applications of Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, Infrared (IR) Spectroscopy, and High-Performance Liquid Chromatography (HPLC). The causality behind experimental choices is explained to provide a deeper understanding of the analytical workflow.

Introduction

N-(2-Methyl-4-nitronaphthalen-1-yl)acetamide (CAS No. 13615-36-6) is a substituted nitronaphthalene derivative with a molecular formula of C13H12N2O3.[1][2] Its structure,

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featuring a naphthalene core with methyl, nitro, and acetamido groups, suggests its potential as a building block in medicinal chemistry and materials science. Accurate and robust analytical characterization is paramount to confirm its identity, purity, and stability, which are critical parameters in drug development and chemical research. This guide presents a suite of orthogonal analytical techniques that, when used in concert, provide a comprehensive profile of the molecule.

Physicochemical Properties

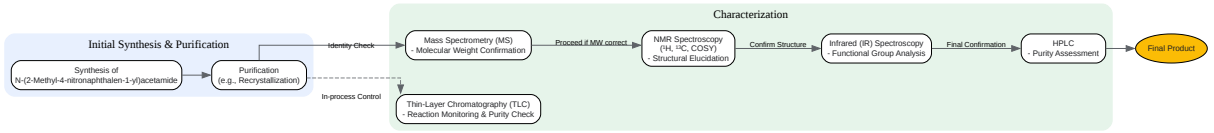
A summary of the key physicochemical properties of **N-(2-Methyl-4-nitronaphthalen-1-yl)acetamide** is presented in the table below. These properties are essential for selecting appropriate analytical conditions.

Property	Value	Source
CAS Number	13615-36-6	[1][2]
Molecular Formula	C13H12N2O3	[1]
Molecular Weight	244.25 g/mol	Calculated
Appearance	Expected to be a crystalline solid	Inferred

Analytical Workflow for Comprehensive Characterization

The following diagram illustrates the recommended analytical workflow for a thorough characterization of **N-(2-Methyl-4-nitronaphthalen-1-yl)acetamide**. This workflow ensures a logical progression from initial identity confirmation to detailed structural elucidation and purity assessment.

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Caption: Recommended analytical workflow for **N-(2-Methyl-4-nitronaphthalen-1-yl)acetamide**.

Mass Spectrometry: Molecular Weight Confirmation

Principle: Mass spectrometry is a powerful analytical technique for determining the mass-to-charge ratio (m/z) of ionized molecules. For **N-(2-Methyl-4-nitronaphthalen-1-yl)acetamide**, High-Resolution Mass Spectrometry (HRMS) is recommended to confirm the elemental composition with high accuracy.

Protocol: Electrospray Ionization - Time of Flight (ESI-TOF) Mass Spectrometry

- Sample Preparation: Dissolve approximately 1 mg of the compound in 1 mL of a suitable solvent such as methanol or acetonitrile.
- Instrumentation: Use an ESI-TOF mass spectrometer.
- Infusion: Infuse the sample solution directly into the ESI source at a flow rate of 5-10 µL/min.
- ESI Source Parameters:
  - Ionization Mode: Positive
  - Capillary Voltage: 3.5 - 4.5 kV

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- Nebulizing Gas (N2) Pressure: 1.5 - 2.5 bar
- Drying Gas (N2) Flow: 8 - 10 L/min
- Drying Gas Temperature: 180 - 220 °C

- TOF Analyzer Parameters:
  - Mass Range: 50 - 500 m/z
  - Acquisition Rate: 1 spectrum/s
- Data Analysis: Look for the protonated molecule $[M+H]^+$. The expected exact mass for $C13H13N2O3^+$ is 245.0921. A measured mass within 5 ppm of the theoretical mass confirms the elemental composition.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Structural Elucidation

Principle: NMR spectroscopy provides detailed information about the chemical environment of atomic nuclei, allowing for the unambiguous determination of the molecular structure. ^1H NMR will identify the number and connectivity of protons, while ^{13}C NMR will provide information about the carbon skeleton. 2D NMR techniques like COSY can further establish proton-proton couplings.

Protocol: ^1H and ^{13}C NMR

- Sample Preparation: Dissolve 5-10 mg of the compound in approximately 0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in an NMR tube.
- Instrumentation: A 400 MHz or higher field NMR spectrometer is recommended.
- ^1H NMR Acquisition:
  - Pulse Program: Standard single pulse
  - Spectral Width: -2 to 12 ppm

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- Number of Scans: 16-64
- Relaxation Delay: 1-2 s

- ^{13}C NMR Acquisition:
  - Pulse Program: Proton-decoupled single pulse
  - Spectral Width: 0 to 200 ppm
  - Number of Scans: 1024 or more
  - Relaxation Delay: 2-5 s

- Data Analysis and Expected Signals:
  - ^{1}H NMR: Expect signals for the aromatic protons on the naphthalene ring, a singlet for the methyl group on the ring, a singlet for the acetamido methyl group, and a broad singlet for the NH proton. The chemical shifts and coupling patterns will be indicative of their relative positions.
  - ^{13}C NMR: Expect distinct signals for the carbons of the naphthalene ring, the methyl carbons, the carbonyl carbon of the acetamido group, and carbons bearing the nitro and acetamido groups.

Expected ^{1}H NMR Signals	Expected ^{13}C NMR Signals
Aromatic Protons (multiplets)	Aromatic Carbons
NH Proton (broad singlet)	Carbonyl Carbon (~169 ppm)
Ring Methyl Protons (singlet)	Naphthalene Methyl Carbon
Acetamido Methyl Protons (singlet)	Acetamido Methyl Carbon

Infrared (IR) Spectroscopy: Functional Group Analysis

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Principle: IR spectroscopy measures the absorption of infrared radiation by a molecule, which causes vibrations of the chemical bonds. The absorption frequencies are characteristic of specific functional groups. This technique is excellent for confirming the presence of the acetamido and nitro groups in the target molecule.

Protocol: Attenuated Total Reflectance (ATR) - FTIR

- Sample Preparation: Place a small amount of the solid sample directly on the ATR crystal.
- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer equipped with an ATR accessory.
- Acquisition:
  - Scan Range: 4000 - 400 cm^{-1}
  - Resolution: 4 cm^{-1}
  - Number of Scans: 16-32
- Data Analysis:
  - Acquire a background spectrum of the clean ATR crystal before analyzing the sample.
  - Identify characteristic absorption bands for the functional groups present in **N-(2-Methyl-4-nitronaphthalen-1-yl)acetamide**.

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Functional Group	Expected Absorption Band (cm^{-1})
N-H Stretch (amide)	3300 - 3100 (sharp)
C-H Stretch (aromatic)	3100 - 3000
C-H Stretch (aliphatic)	3000 - 2850
C=O Stretch (amide I)	1680 - 1630 (strong)
N-H Bend (amide II)	1640 - 1550
C-N Stretch (amide)	~1597
NO_2 Asymmetric Stretch	1550 - 1500
NO_2 Symmetric Stretch	1360 - 1300

High-Performance Liquid Chromatography (HPLC): Purity Assessment

Principle: HPLC is a chromatographic technique used to separate, identify, and quantify each component in a mixture. A reversed-phase HPLC method is suitable for assessing the purity of the relatively non-polar **N-(2-Methyl-4-nitronaphthalen-1-yl)acetamide**.

Protocol: Reversed-Phase HPLC

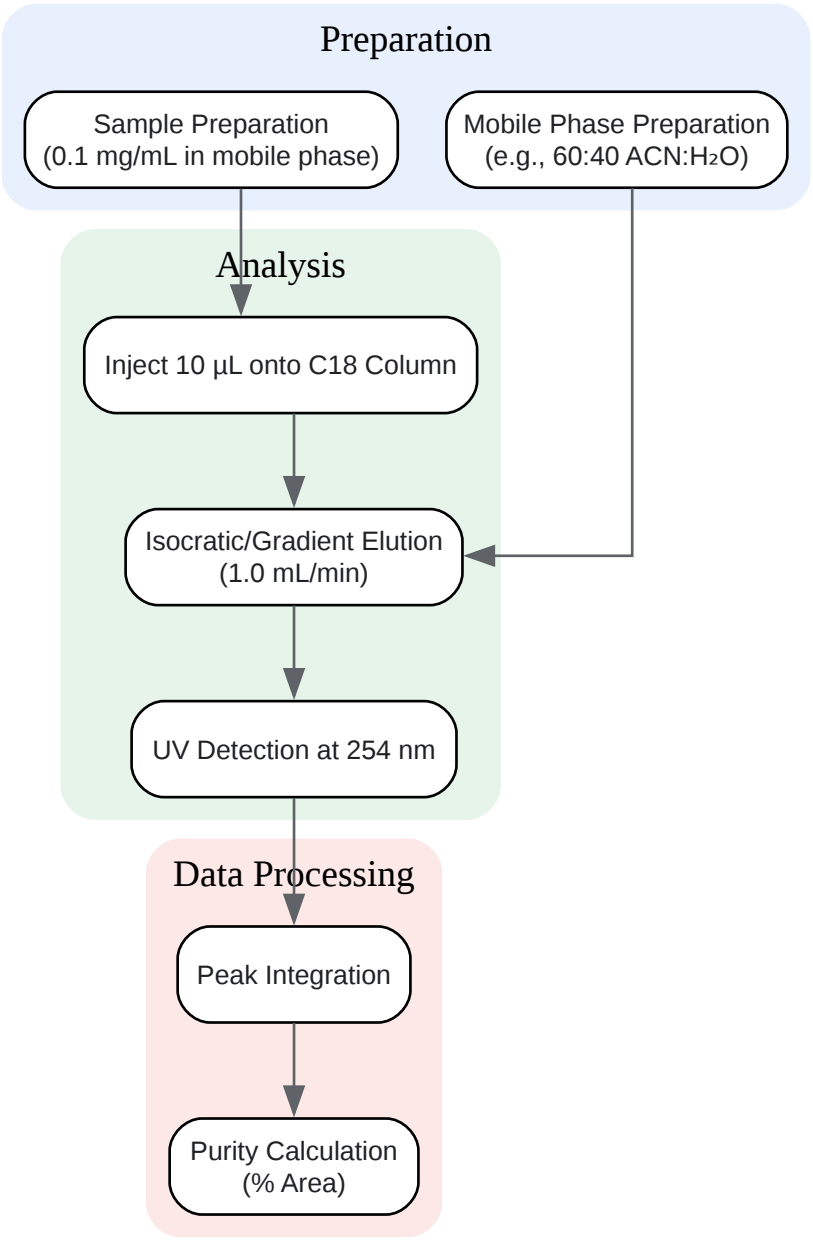
- Sample Preparation: Prepare a stock solution of the compound in acetonitrile or methanol at a concentration of approximately 1 mg/mL. Dilute to a working concentration of 0.1 mg/mL with the mobile phase.
- Instrumentation: An HPLC system with a UV detector.
- Chromatographic Conditions:
  - Column: C18, 4.6 x 150 mm, 5 µm particle size
  - Mobile Phase: Isocratic or gradient elution with a mixture of acetonitrile and water. A typical starting point is 60:40 (v/v) acetonitrile:water.

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- Flow Rate: 1.0 mL/min
- Column Temperature: 25 °C
- Injection Volume: 10 µL
- Detection: UV at 254 nm (or a wavelength of maximum absorbance determined by UV-Vis spectroscopy).

- Data Analysis:
  - The purity of the sample is determined by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram.
  - The method should be validated for linearity, accuracy, and precision as per ICH guidelines if required for regulatory purposes.

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Caption: Workflow for purity assessment by HPLC.

Conclusion

The analytical techniques and protocols detailed in this application note provide a robust framework for the comprehensive characterization of **N-(2-Methyl-4-nitronaphthalen-1-yl)acetamide**. The orthogonal nature of Mass Spectrometry, NMR and IR Spectroscopy, and

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HPLC ensures a high degree of confidence in the identity, structure, and purity of the compound. Adherence to these methodologies will facilitate the reliable use of this molecule in research and development.

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